

Personal protective equipment for handling 1-(3-Fluorophenyl)-2-phenylethanone

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)-2-phenylethanone

Cat. No.: B1302160

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Essential Safety and Handling Guide for 1-(3-Fluorophenyl)-2-phenylethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **1-(3-Fluorophenyl)-2-phenylethanone**. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

1-(3-Fluorophenyl)-2-phenylethanone is classified with several hazards, necessitating the use of appropriate personal protective equipment. The primary hazards include acute oral toxicity, skin corrosion/irritation, serious eye damage/irritation, and respiratory tract irritation.^[1]

Summary of Required Personal Protective Equipment

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Face shield and safety glasses or tightly fitting safety goggles with side-shields.	NIOSH (US) or EN 166 (EU) approved. [1] [2]
Skin Protection	Chemical-resistant gloves (inspect before use) and a complete suit protecting against chemicals.	EU Directive 89/686/EEC and EN 374 for gloves. [1] [2]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.	NIOSH (US) or CEN (EU) approved. [1]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or absent, provide artificial respiration and consult a physician. [1]
Skin Contact	Wash off immediately with soap and plenty of water. Consult a physician. [1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [1]
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician. [1]

Handling and Storage

Proper handling and storage are essential to prevent accidents and maintain the chemical's integrity.

Handling:

- Handle in a well-ventilated area.[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Use non-sparking tools.[\[2\]](#)
- Wash hands before breaks and at the end of the workday.[\[1\]](#)

Storage:

- Store in a dry, well-ventilated place.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)
- Keep away from incompatible substances.[\[3\]](#)

Spill and Disposal Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.[\[1\]](#) Do not let the product enter drains.[\[1\]](#)

Spill Containment and Cleanup:

- Wear appropriate personal protective equipment.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)
- Pick up and arrange disposal without creating dust.[\[1\]](#)

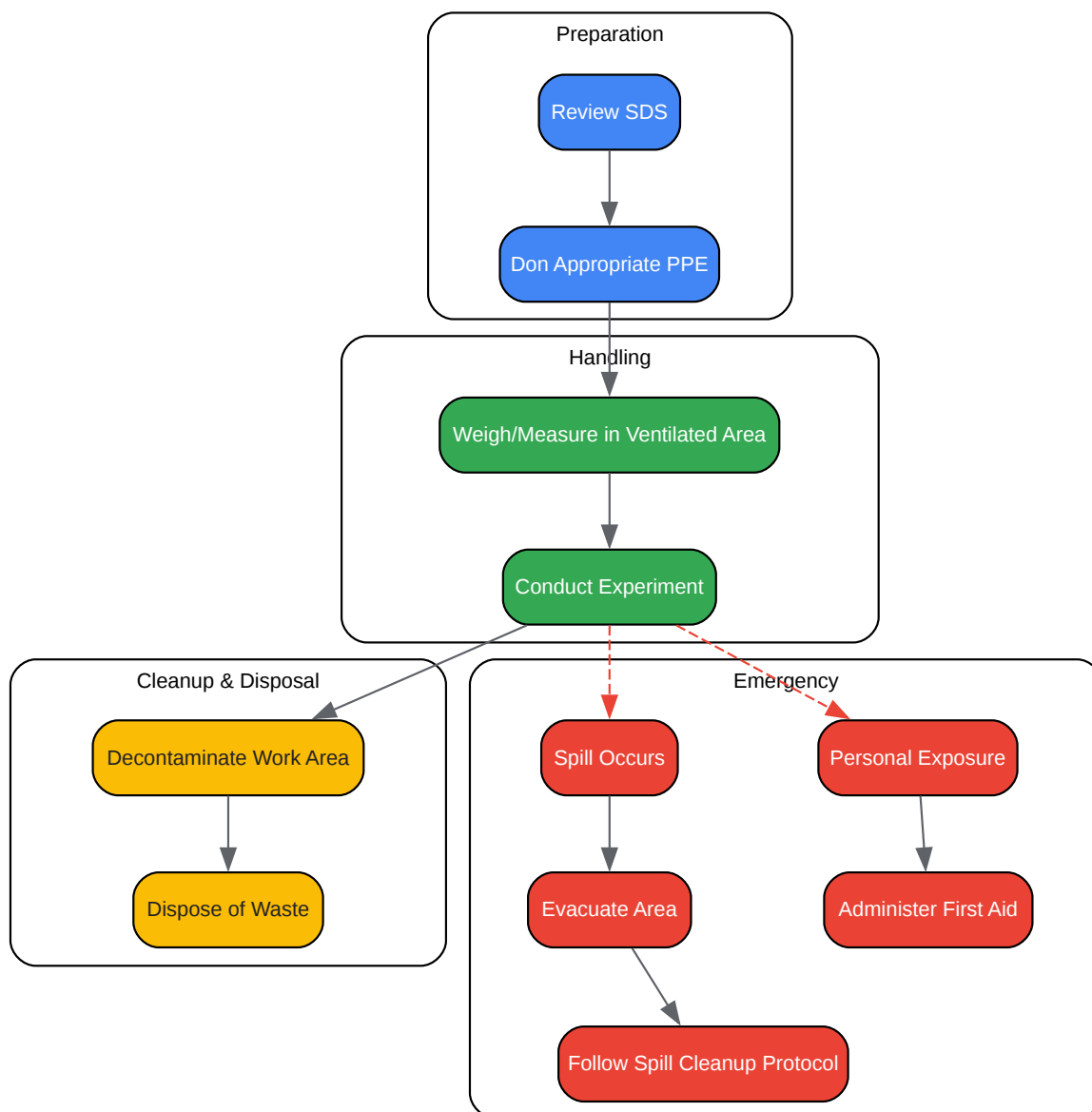
- Sweep up and shovel the material.[\[1\]](#)
- Keep in suitable, closed containers for disposal.[\[1\]](#)

Disposal:

- Dispose of the chemical and contaminated materials in accordance with local, regional, and national regulations.[\[3\]](#)
- Contaminated gloves should be disposed of after use in accordance with applicable laws and good laboratory practices.[\[1\]](#)

Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **1-(3-Fluorophenyl)-2-phenylethanone** from preparation to disposal.



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Caption: Workflow for handling **1-(3-Fluorophenyl)-2-phenylethanone**.

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